

m-PEG5-2-methylacrylate molecular weight and formula

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Compound of Interest

Compound Name: *m-PEG5-2-methylacrylate*

Cat. No.: *B1676784*

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Technical Guide: m-PEG5-2-methylacrylate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and characterization of **m-PEG5-2-methylacrylate**, a valuable heterobifunctional linker used in bioconjugation and drug delivery systems.

Core Properties of m-PEG5-2-methylacrylate

m-PEG5-2-methylacrylate is a polyethylene glycol (PEG) derivative that contains a terminal methoxy group and a methacrylate group. The PEG chain, consisting of five ethylene glycol units, imparts hydrophilicity and biocompatibility, while the methacrylate group allows for covalent conjugation to other molecules, typically through Michael addition or polymerization reactions. These characteristics make it a versatile tool in the development of antibody-drug conjugates (ADCs), PROTACs, and nanoparticle-based drug delivery systems.[1]

Quantitative Data Summary

The key molecular and physical properties of **m-PEG5-2-methylacrylate** are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₁₅ H ₂₈ O ₇	[2][3][4]
Molecular Weight	320.38 g/mol	[3][4][5]
Exact Mass	320.1835 u	[4]
IUPAC Name	2-[2-[2-[2-(2-methoxyethoxy)ethoxy]ethoxy]ethoxy]ethyl 2-methylprop-2-enoate	[6]
CAS Number	48074-75-5	[2]

Experimental Protocols

While **m-PEG5-2-methylacrylate** is commercially available, understanding its synthesis and characterization is crucial for quality control and the development of novel applications. The following sections detail representative experimental protocols.

Synthesis of m-PEG5-2-methylacrylate

This protocol describes a general method for the synthesis of monofunctional PEG-methacrylates, adapted from procedures for similar compounds.[4]

Objective: To synthesize **m-PEG5-2-methylacrylate** by reacting m-PEG5-OH with methacrylic anhydride.

Materials:

- m-PEG5-OH (penta(ethylene glycol) monomethyl ether)
- Methacrylic anhydride
- Triethylamine (TEA)
- Dichloromethane (DCM), anhydrous
- Activated molecular sieves (3Å)

- Alumina (neutral, Brockmann I)
- Diethyl ether
- Argon or Nitrogen gas supply
- Standard glassware for organic synthesis (round-bottom flask, dropping funnel, condenser)
- Magnetic stirrer and heating mantle

Procedure:

- **Reaction Setup:** A flame-dried 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, a condenser, a dropping funnel, and a nitrogen/argon inlet is charged with m-PEG5-OH (1 equivalent) and anhydrous dichloromethane (DCM). The mixture is stirred until the m-PEG5-OH is fully dissolved.
- **Addition of Base:** Triethylamine (TEA, 2.5 equivalents) is added to the reaction mixture via a syringe. The solution is stirred under an inert atmosphere.
- **Addition of Methacrylic Anhydride:** Methacrylic anhydride (1.5 equivalents) dissolved in anhydrous DCM is added dropwise to the reaction mixture at 0 °C (ice bath) over 30 minutes.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for 24-48 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up and Purification:**
 - The reaction mixture is filtered to remove the triethylammonium salt byproduct.
 - The filtrate is then passed through a short column of neutral alumina to remove residual acid and salt.
 - The solvent (DCM) is removed under reduced pressure using a rotary evaporator.

- The resulting crude product is dissolved in a minimal amount of DCM and precipitated by adding it to a large volume of cold diethyl ether with vigorous stirring.
- The precipitated product is collected by filtration and washed with cold diethyl ether.
- Drying: The purified **m-PEG5-2-methylacrylate** is dried under vacuum to a constant weight.

Characterization by ^1H NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a primary technique for confirming the structure and purity of the synthesized **m-PEG5-2-methylacrylate**.^[6]

Objective: To verify the chemical structure of **m-PEG5-2-methylacrylate**.

Materials and Equipment:

- Synthesized **m-PEG5-2-methylacrylate**
- Deuterated chloroform (CDCl_3) with tetramethylsilane (TMS) as an internal standard
- NMR tubes
- NMR spectrometer (e.g., 400 MHz or higher)

Procedure:

- Sample Preparation: A small amount (5-10 mg) of the dried product is dissolved in approximately 0.7 mL of CDCl_3 containing TMS in an NMR tube.
- Data Acquisition: The ^1H NMR spectrum is acquired on the NMR spectrometer.
- Spectral Analysis: The chemical shifts (δ) are reported in parts per million (ppm) relative to TMS ($\delta = 0.00$ ppm). The expected signals for **m-PEG5-2-methylacrylate** are:
 - Vinyl protons: Two singlets around δ 6.1 and 5.5 ppm.
 - Ester-adjacent methylene protons: A triplet around δ 4.3 ppm.
 - PEG backbone protons: A multiplet around δ 3.6 ppm.

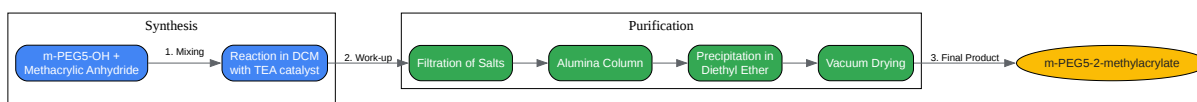
- Methoxy protons: A singlet around δ 3.4 ppm.
- Methyl protons on the acrylate: A singlet around δ 1.9 ppm.

The integration of these peaks should correspond to the number of protons in each chemical environment, confirming the successful synthesis of the target molecule.

Visualized Workflows

Synthesis of m-PEG5-2-methylacrylate

The following diagram illustrates the key steps in the synthesis and purification of **m-PEG5-2-methylacrylate**.

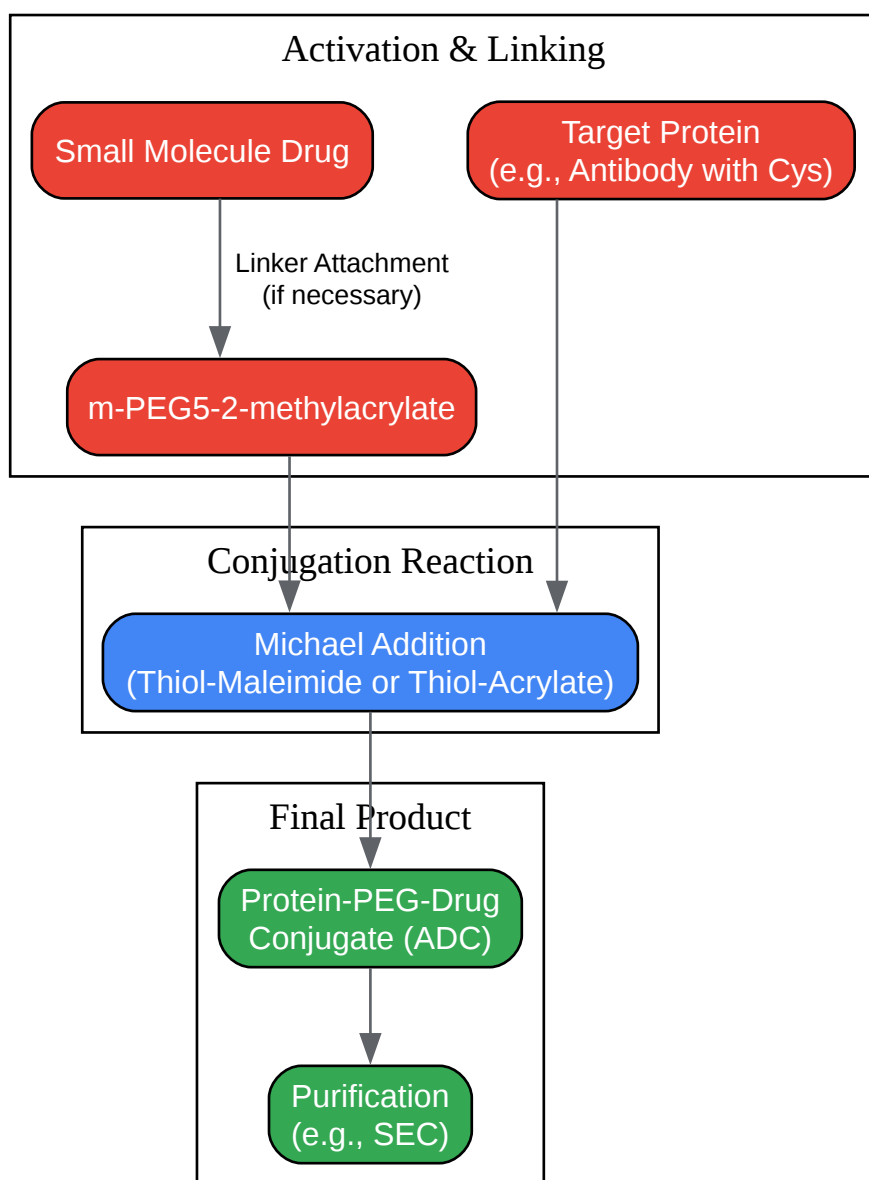


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Caption: Workflow for the synthesis and purification of **m-PEG5-2-methylacrylate**.

Application in Bioconjugation

This diagram shows a simplified logical flow of how **m-PEG5-2-methylacrylate** can be used to link a small molecule drug to a protein, for example, in the creation of an antibody-drug conjugate.



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Caption: Logical workflow for protein-drug conjugation using **m-PEG5-2-methylacrylate**.

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